

Technical Support Center: 2-Ethylthiazole Integrity Management

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Compound of Interest

Compound Name: 2-Ethylthiazole

CAS No.: 15679-09-1

Cat. No.: B099673

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Executive Summary

2-Ethylthiazole (CAS: 15679-09-1) is a volatile, heterocyclic aromatic compound used widely as a pharmacophore in drug discovery and a high-value flavor intermediate.^{[1][2][3]} While the thiazole ring exhibits aromatic stability, the ethyl side chain and the nitrogen lone pair present specific vulnerabilities to oxidative degradation and acid-base interactions.

This guide replaces generic "store cool and dry" advice with a field-validated preservation system designed to maintain >98% purity over extended periods (12–24 months).

Part 1: Critical Storage Parameters (The "Why" and "How")

The following parameters are non-negotiable for maintaining the integrity of **2-ethylthiazole**.

1. Thermal Management & Flammability

- Recommendation: Store at 2°C to 8°C in a dedicated flammables refrigerator.
- The Science: **2-Ethylthiazole** has a flash point of approx. 40–46°C (104–115°F).^[2] Storing it at ambient room temperature (25°C) keeps it dangerously close to its flash point, increasing vapor pressure and the risk of ignition if a leak occurs. Refrigeration suppresses volatilization (Vapor Pressure: ~6 mmHg at 25°C), preserving the concentration and reducing fire risk.

- Warning: Do not store in a standard consumer refrigerator. The internal light or thermostat spark can ignite built-up vapors.[1] Use spark-proof/explosion-proof units only.[1]

2. Headspace Control (Inert Gas Overlay)

- Recommendation: Blanket with Argon (preferred) or Nitrogen after every use.
- The Science: The ethyl group at the C2 position acts similarly to a benzylic carbon. Over time, oxygen in the headspace can initiate radical autoxidation at the α -carbon of the ethyl group, leading to the formation of peroxides and subsequent ring instability.
- Why Argon? Argon is heavier than air and settles over the liquid surface more effectively than Nitrogen, creating a superior barrier against moisture and oxygen ingress.

3. Container Material & Closure

- Recommendation: Amber Borosilicate Glass (Type I) with PTFE (Teflon)-lined caps.
- Avoid: Polyethylene (PE) or Polypropylene (PP) bottles for long-term storage.
- The Science: Thiazoles are organic solvents in their own right and can leach plasticizers (phthalates) from standard plastics, contaminating your LC-MS background. Furthermore, the molecule is photosensitive; amber glass prevents UV-induced yellowing (photo-oxidation).[1]

Part 2: Troubleshooting Guide (Q&A)

Q1: The liquid in my stock bottle has turned from colorless to dark yellow/brown. Is it still usable?

- Diagnosis: Oxidative Polymerization. The color shift indicates the formation of N-oxides or radical coupling products (dimers) triggered by light or oxygen exposure.
- Action:
 - Perform a GC-MS check.[1] If the main peak area is >95% and impurities are resolved from your target, it may be repurified via vacuum distillation.

- If used for sensitive bioassays (e.g., cell culture), discard the lot. The degradation products can be cytotoxic or interfere with enzymatic assays.

Q2: I detect a "sour" or "sulfury" smell distinct from the usual nutty/green odor.

- Diagnosis: Ring Opening/Hydrolysis. While the thiazole ring is stable, exposure to strong acids or moisture over years can lead to ring cleavage, releasing thiols or thioamides.
- Action: This is irreversible. Quarantine and dispose of the material immediately as hazardous chemical waste.

Q3: My 100mL bottle now contains only 80mL, but the cap was tight. What happened?

- Diagnosis: Vapor Transmission. **2-Ethylthiazole** is volatile.[1] Standard screw caps often loosen slightly due to thermal contraction in the fridge.
- Prevention: Wrap the cap-neck junction with Parafilm M® or Teflon tape immediately after closing to create a secondary vapor seal.[1]

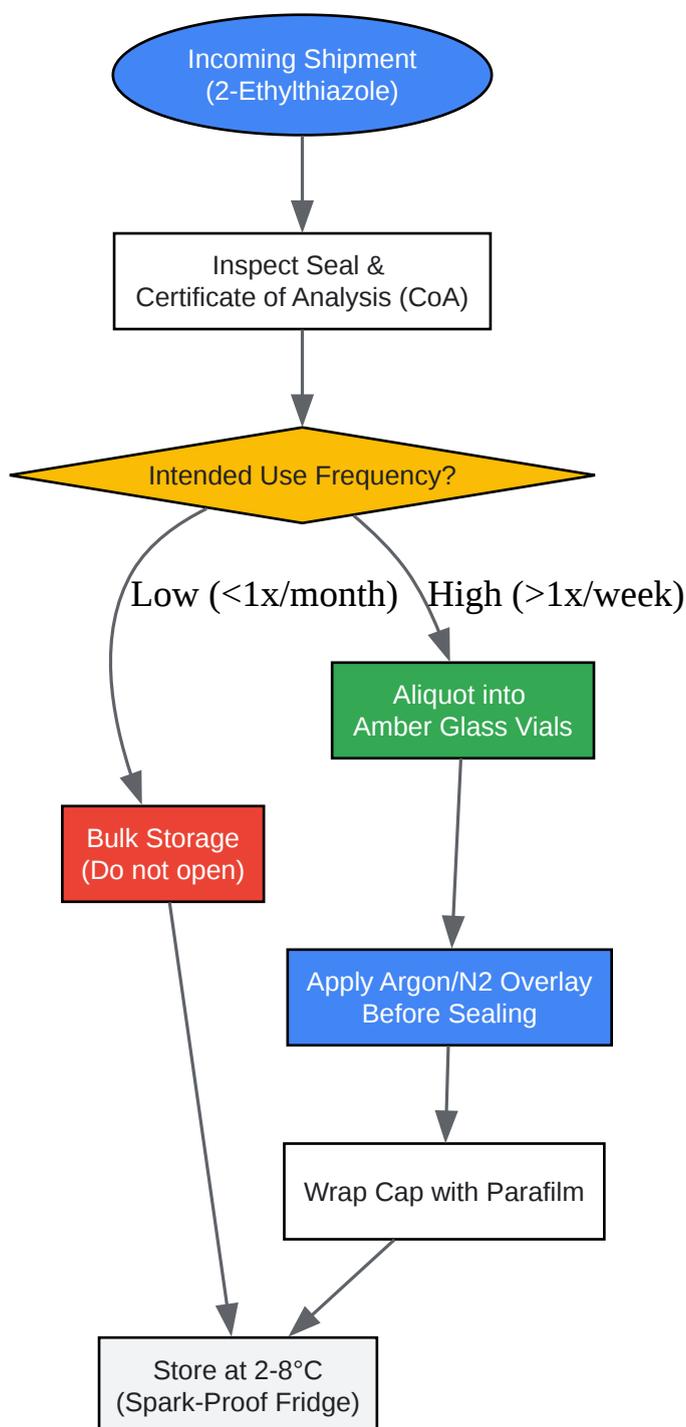
Q4: Can I store **2-ethylthiazole** in a freezer (-20°C)?

- Analysis: Yes, but it is often unnecessary and carries risks. The freezing point is not well-documented but is likely below -20°C. However, repeated freeze-thaw cycles can compromise the bottle seal (expansion/contraction) and introduce condensation (water) into the product upon opening.[1]
- Verdict: 2-8°C is optimal. Only use -20°C for single-use, sealed ampules.

Part 3: Validated Workflows (Visualized)

Workflow 1: Incoming QC & Storage Decision Tree

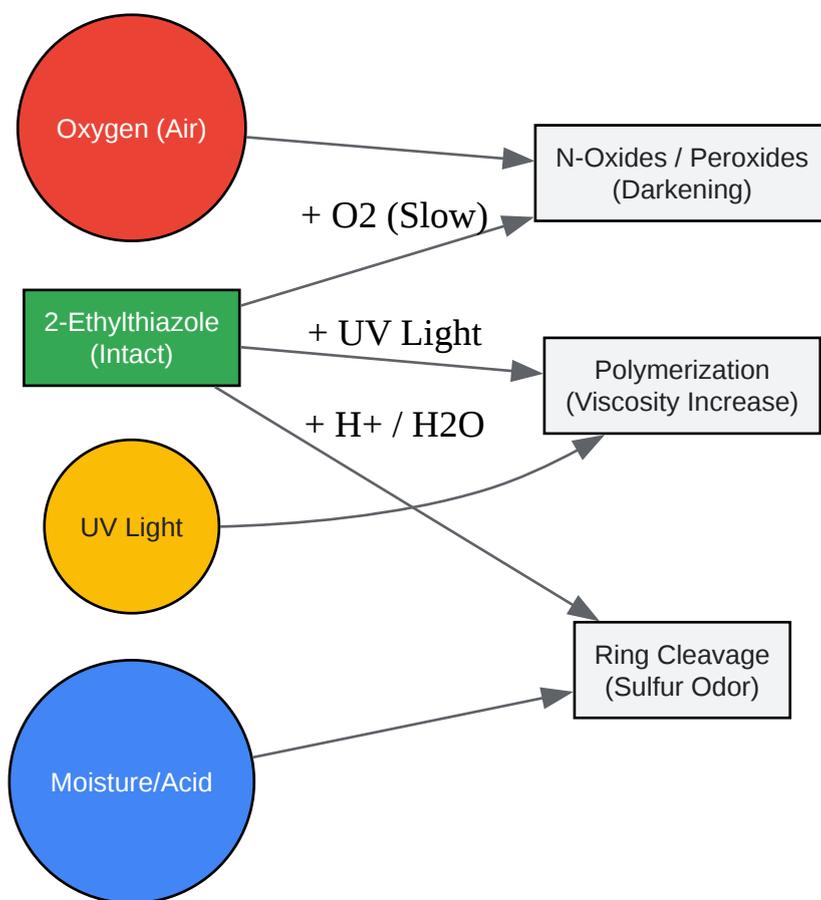
Caption: Logic flow for handling new shipments of **2-ethylthiazole** to ensure long-term integrity.



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Workflow 2: Degradation Pathways & Prevention

Caption: Mechanistic view of environmental threats to the **2-ethylthiazole** molecule.



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[1]

Part 4: Physicochemical Data Summary

Property	Value	Storage Implication
CAS Number	15679-09-1	Unique identifier for inventory tracking.[1]
Physical State	Liquid (Colorless to Pale Yellow)	Any solid precipitate indicates contamination or degradation. [1]
Flash Point	-40°C - 46°C (Closed Cup)	High Risk. Must be stored in flammables-rated cold storage. [1]
Boiling Point	148°C @ 760 mmHg	Moderately volatile; cap tightness is critical.[1]
Density	1.06 g/mL	Heavier than water; phase separation checks are easy.[1]
Solubility	Alcohol (High), Water (Low ~2 g/L)	Keep dry; hygroscopic tendencies are low but possible.[1]
Odor Profile	Nutty, Green, Vegetable	"Sour" or "Rotten Egg" notes indicate failure.[1]

References

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